

An In-depth Technical Guide to the Safe Handling of Tantalum(V) Methoxide

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Compound of Interest

Compound Name: Tantalum(V) methoxide

Cat. No.: B1590645

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling precautions for **Tantalum(V) methoxide** ($\text{Ta}(\text{OCH}_3)_5$). Adherence to these guidelines is critical to ensure the safety of laboratory personnel and the integrity of experimental outcomes.

Hazard Identification and Classification

Tantalum(V) methoxide is a flammable solid that can cause skin, eye, and respiratory irritation.^{[1][2][3]} It is crucial to handle this compound with appropriate personal protective equipment in a controlled environment.

GHS Hazard Statements:

- H228: Flammable solid^{[2][3]}
- H315: Causes skin irritation^{[2][3][4]}
- H319: Causes serious eye irritation^{[2][3][4]}
- H335: May cause respiratory irritation^{[1][2][3]}

Physical and Chemical Properties

A summary of the key physical and chemical properties of **Tantalum(V) methoxide** is provided in the table below.

Property	Value	Reference
CAS Number	865-35-0	[1] [2] [4] [5] [6] [7] [8]
Molecular Formula	C ₅ H ₁₅ O ₅ Ta	[3] [6]
Molecular Weight	336.12 g/mol	[2] [6] [8]
Appearance	White crystalline solid	[1]
Reactivity	Reacts with water	[5]

Safe Handling and Storage Protocols

3.1. Engineering Controls and Personal Protective Equipment (PPE)

To minimize exposure, **Tantalum(V) methoxide** should be handled in a well-ventilated area, preferably within a fume hood.[\[1\]](#)[\[4\]](#) Emergency eyewash stations and safety showers must be readily accessible.[\[4\]](#)[\[9\]](#)

Recommended Personal Protective Equipment:

PPE Category	Specification	Rationale
Eye Protection	Chemical goggles or a face shield.[9]	Protects against splashes and airborne particles that can cause serious eye irritation.
Hand Protection	Neoprene or nitrile rubber gloves.[9]	Prevents skin contact and subsequent irritation.
Skin and Body Protection	A lab coat or other suitable protective clothing.[4][9]	Minimizes the risk of skin exposure.
Respiratory Protection	A NIOSH-certified organic vapor respirator may be required for operations with a high potential for aerosolization.	Protects against respiratory irritation from inhaling dust or vapors.

3.2. General Handling Procedures

- Avoid all contact with skin and eyes and refrain from breathing in dust or vapors.[9]
- Ensure containers and receiving equipment are grounded and bonded during transfer to prevent static discharge.[1][9]
- Employ non-sparking tools.[9]
- Wash hands thoroughly after handling the material.[1][4][9]

3.3. Storage

Store **Tantalum(V) methoxide** in a tightly closed container in a cool, dry, and well-ventilated area.[1][4] It should be kept away from heat, sparks, open flames, and other ignition sources.[1] This material is incompatible with moist air and oxidizing agents.[9]

Emergency Procedures

In the event of an emergency, follow the procedures outlined below.

4.1. First-Aid Measures

Exposure Route	First-Aid Protocol
Inhalation	Move the individual to fresh air. If breathing is difficult, seek medical attention.[1][9]
Skin Contact	Immediately wash the affected area with plenty of soap and water.[1][9] Remove contaminated clothing and wash it before reuse.[1] If skin irritation persists, seek medical advice.[4]
Eye Contact	Rinse cautiously with water for at least 15 minutes, making sure to remove contact lenses if present and easy to do so.[1][4][9] Continue rinsing and seek immediate medical attention.[4][9]
Ingestion	Do not induce vomiting. Rinse the mouth with water and seek medical attention.[1]

4.2. Fire-Fighting Measures

- Suitable Extinguishing Media: Use alcohol-resistant foam, dry chemical, or carbon dioxide.[9]
- Unsuitable Extinguishing Media: Do not use a direct water jet.
- Specific Hazards: The material is a flammable solid.[1] Thermal decomposition can lead to the release of irritating gases and vapors.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus and full protective gear.[4]

4.3. Accidental Release Measures

- Evacuate unnecessary personnel from the area.
- Ensure adequate ventilation.

- Avoid generating dust.[1][4]
- Use non-sparking tools to sweep or shovel the spilled material into a suitable container for disposal.[9]
- Prevent the material from entering sewers or public waters.[9]

Disposal Considerations

Tantalum(V) methoxide and its containers should be disposed of as hazardous waste.[10]

Follow all local, state, and federal regulations for hazardous waste disposal.[11] Do not dispose of the material into the environment.[1][4]

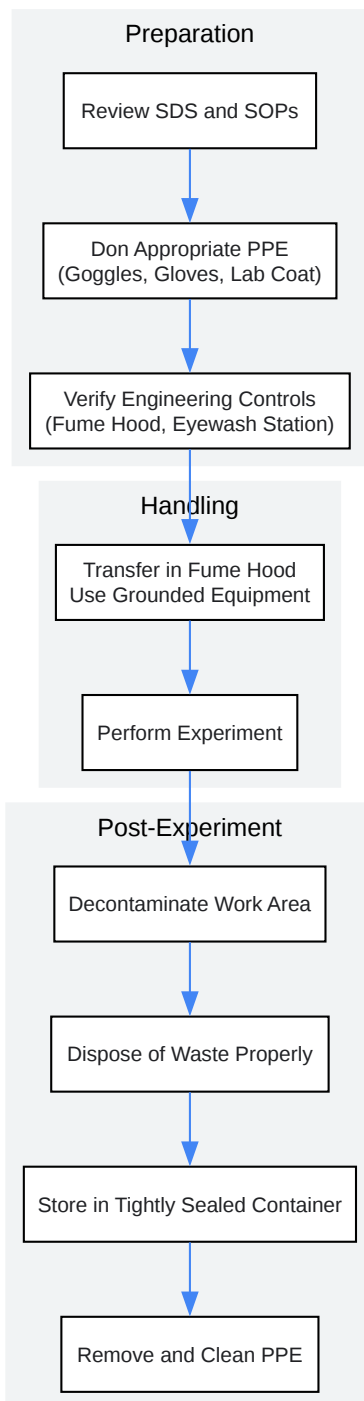
Reactivity and Stability

- Reactivity: Reacts with water.[5]
- Chemical Stability: The material is generally stable but is sensitive to moisture.[9][12]
- Incompatible Materials: Avoid contact with moist air and oxidizing agents.[9]
- Hazardous Decomposition Products: Upon decomposition, **Tantalum(V) methoxide** may produce tantalum oxides and organic acid vapors.[9]

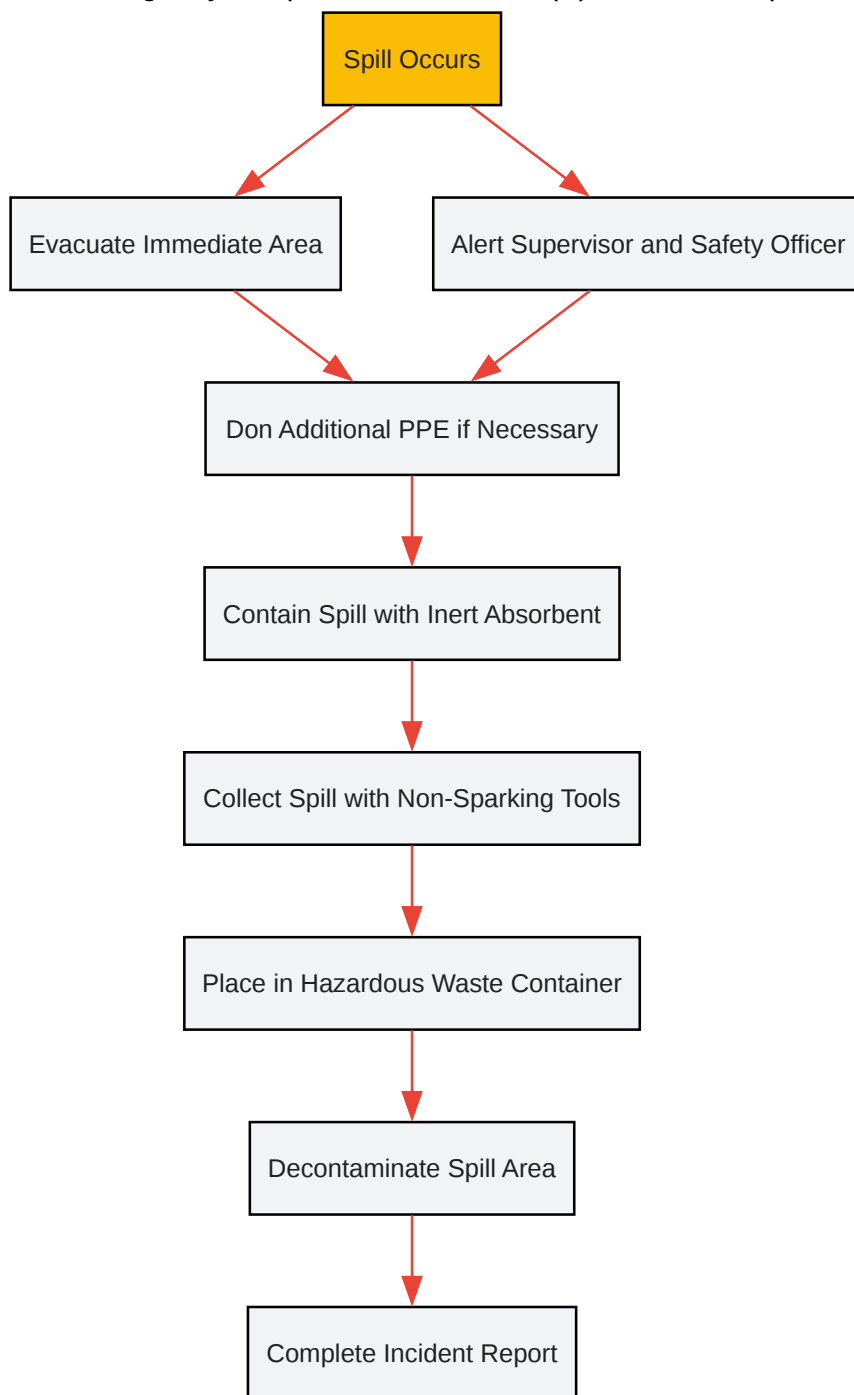
Experimental Workflow and Logic Diagrams

To further aid researchers, the following diagrams illustrate key workflows and logical relationships for the safe handling of **Tantalum(V) methoxide**.

Safe Handling Workflow for Tantalum(V) Methoxide

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling of **Tantalum(V) methoxide**.

Emergency Response for Tantalum(V) Methoxide Spill

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Caption: Emergency response procedure for a **Tantalum(V) methoxide** spill.

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